

Application Notes and Protocols for Assessing Radiochemical Yield of ⁶⁸Ga-THP-NCS

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Compound of Interest

Compound Name: *Thp-ncs*

Cat. No.: *B15551687*

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Introduction

Tris(hydroxypyridinone) (THP) chelators are gaining prominence in the field of radiopharmaceuticals due to their ability to rapidly and efficiently complex Gallium-68 (⁶⁸Ga) under mild conditions. The isothiocyanate functional group (-NCS) on **THP-NCS** allows for straightforward conjugation to biomolecules containing primary amines, such as peptides and antibodies, making it a versatile platform for developing novel PET imaging agents. This document provides a detailed protocol for the radiolabeling of **THP-NCS** conjugates with ⁶⁸Ga and the subsequent assessment of the radiochemical yield.

Experimental Protocols

1. Materials and Reagents

- ⁶⁸Ge/⁶⁸Ga generator (e.g., Eckert & Ziegler)
- **THP-NCS** conjugated targeting molecule (e.g., **THP-NCS**-RGD, THP-Tetrazine)
- Hydrochloric acid (0.1 M, sterile, metal-free)

- Ammonium acetate buffer (1 M or 2 M, pH 5.5, sterile, metal-free) or Sodium bicarbonate (1 M, sterile, metal-free)
- Ethanol (50% in water, sterile, metal-free)
- Deionized water (sterile, metal-free)
- Saline (0.9%, sterile)
- Instant thin-layer chromatography (ITLC-SG) plates
- Citrate buffer (0.1 M, pH 5.5) as the mobile phase for ITLC
- High-performance liquid chromatography (HPLC) system with a radioactivity detector
- C18 reverse-phase HPLC column
- Mobile phases for HPLC (e.g., acetonitrile and water with 0.1% TFA)
- Human serum (for stability studies)
- Size-exclusion chromatography (SEC) HPLC column (for stability studies)

2. ⁶⁸Ga Radiolabeling of **THP-NCS** Conjugates

This protocol describes a general method for the radiolabeling of a **THP-NCS** conjugated peptide.

- Elute the ⁶⁸Ge/⁶⁸Ga generator with 5 mL of 0.1 M HCl. Collect the fraction with the highest ⁶⁸Ga activity (typically the second 1 mL fraction).
- In a sterile reaction vial, dissolve the **THP-NCS** conjugated peptide (e.g., 22.5 µg of H3**THP-NCS**-RGD) in 20-100 µL of a 50/50 (v/v) mixture of ethanol and water.[\[1\]](#)
- Add the ⁶⁸GaCl₃ eluate (containing 90-100 MBq of ⁶⁸Ga) directly to the solution of the **THP-NCS** conjugate.[\[1\]](#)

- Immediately add 300-400 μL of 1 M or 2 M ammonium acetate buffer to adjust the pH to approximately 5.5.[1] Alternatively, sodium bicarbonate can be used for pH adjustment to a range of 6.5-7.5.[2]
- Gently agitate the reaction mixture and allow it to stand at room temperature for 5 minutes. [3]
- The final product can be diluted with 0.9% saline for further analysis and application.

3. Quality Control: Determination of Radiochemical Yield

The radiochemical yield (RCY) and radiochemical purity (RCP) are determined using ITLC and HPLC.

3.1. Instant Thin-Layer Chromatography (ITLC)

- Spot a small aliquot of the reaction mixture onto an ITLC-SG plate.
- Develop the plate using a mobile phase of 0.1 M citrate buffer (pH 5.5).
- In this system, the ^{68}Ga -**THP-NCS** conjugate remains at the origin ($R_f < 0.1$), while free ^{68}Ga and ^{68}Ga -citrate complexes migrate with the solvent front ($R_f > 0.8$).
- Analyze the plate using a radio-TLC scanner to quantify the distribution of radioactivity.
- Calculate the radiochemical yield as the percentage of activity at the origin relative to the total activity on the strip.

3.2. High-Performance Liquid Chromatography (HPLC)

- Inject an aliquot of the reaction mixture onto a reverse-phase C18 HPLC column.
- Elute the column with a gradient of water (with 0.1% TFA) and acetonitrile (with 0.1% TFA).
- Monitor the eluate with a radioactivity detector.
- The retention time of the ^{68}Ga -**THP-NCS** conjugate will be specific to the conjugated molecule (e.g., approximately 7.8-9.4 min for [^{68}Ga (**THP-NCS**-RGD)] depending on the

exact HPLC method). Unbound ^{68}Ga will have a much shorter retention time.

- Calculate the radiochemical purity by integrating the peak areas in the radio-chromatogram. The RCP is the ratio of the area of the product peak to the total area of all radioactive peaks.

4. Serum Stability Assay

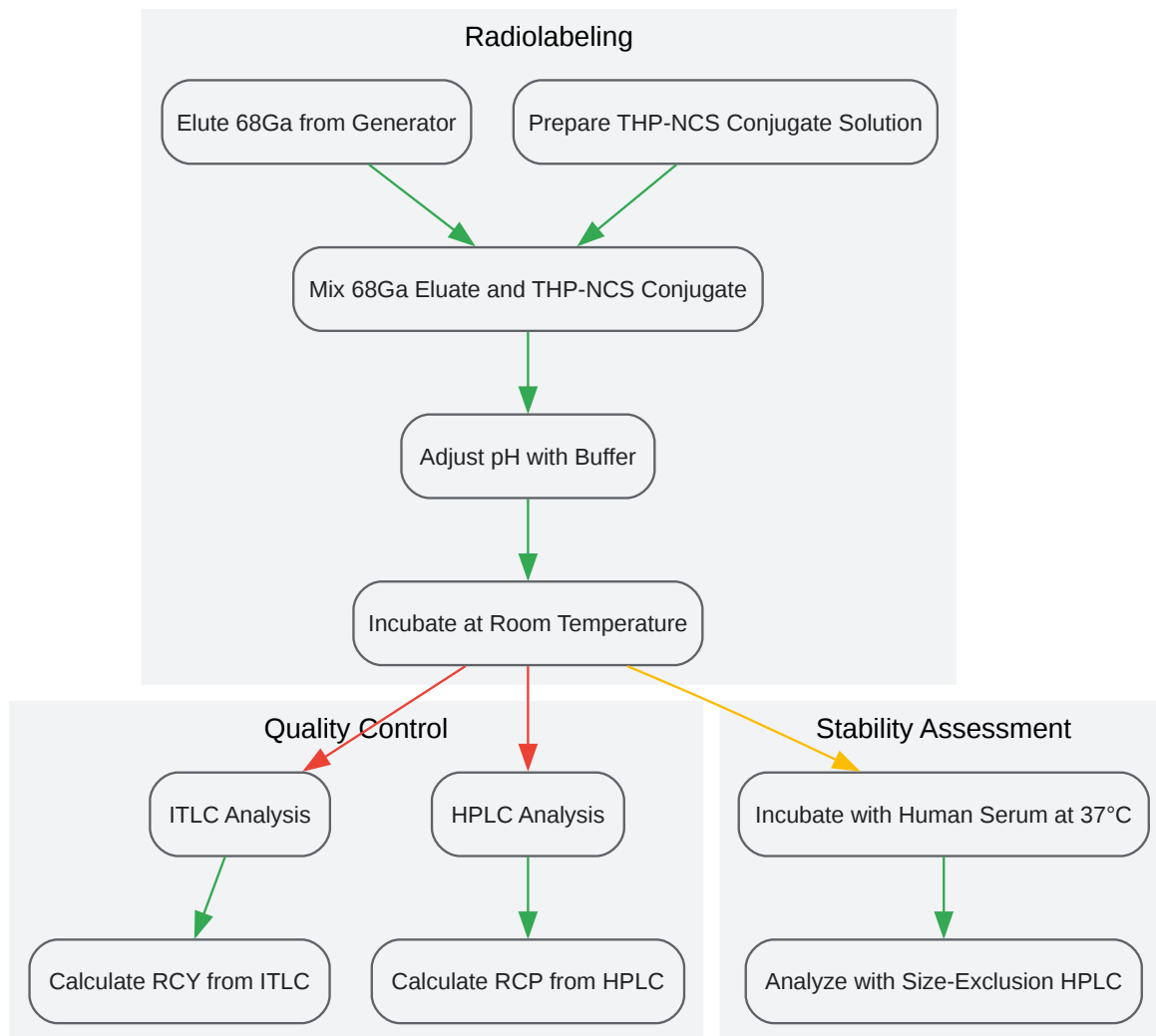
- Add an aliquot of the purified ^{68}Ga -**THP-NCS** conjugate to human serum.
- Incubate the mixture at 37°C for various time points (e.g., 1 and 4 hours).
- At each time point, analyze the sample using size-exclusion HPLC.
- The stability is determined by the percentage of radioactivity that elutes at the same retention time as the intact radiolabeled conjugate. Transchelation of ^{68}Ga to serum proteins will result in radioactive peaks at different retention times.

Data Presentation

Table 1: Summary of Radiolabeling and Quality Control Data for ^{68}Ga -**THP-NCS** Conjugates

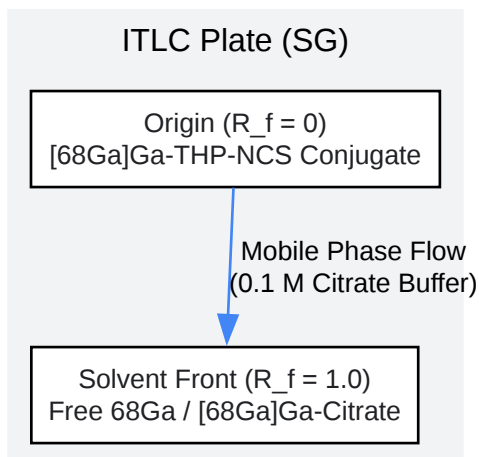
Parameter	[⁶⁸ Ga]Ga-THP-NCS-RGD	[⁶⁸ Ga]Ga-THP-PhNCS-RGD	[⁶⁸ Ga]Ga-THP-Tz
Radiochemical Yield (ITLC)	96-98%	97-99%	>95%
Radiochemical Purity (HPLC)	>99%	>99%	>95%
Specific Activity	8-9 MBq/nmol to 60-80 MBq/nmol	8-9 MBq/nmol to 60-80 MBq/nmol	Not specified
Reaction Time	< 5 minutes	< 5 minutes	< 15 minutes
Reaction Temperature	Ambient	Ambient	Room Temperature
ITLC R _f (Product)	< 0.1	< 0.1	Not specified
ITLC R _f (Impurity)	> 0.8	> 0.8	Not specified
HPLC Retention Time (Product)	7.83 - 9.42 min	8.15 - 9.78 min	Not specified

Visualizations

Workflow for Assessing Radiochemical Yield of ^{68}Ga -THP-NCS[Click to download full resolution via product page](#)

Caption: Workflow for ^{68}Ga -**THP-NCS** Radiolabeling and Quality Control.

Principle of ITLC Analysis for Radiochemical Yield



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Caption: ITLC principle for separating 68Ga-THP-NCS from impurities.

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